

# Identifying "SL-176": A Critical Step for Your Safety

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SL-176

Cat. No.: B15574338

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Initial research indicates that the designation "**SL-176**" is not unique to a single substance. Instead, it appears to be an identifier for several different chemical products, each with distinct physical properties, hazards, and handling requirements.

To provide you with accurate and essential safety information, it is imperative to first correctly identify the specific "**SL-176**" product you are working with. The personal protective equipment (PPE), operational protocols, and disposal plans are highly dependent on the chemical's identity.

Please review your product's container, labeling, and any accompanying documentation to provide further clarification. Key pieces of information that will help in identifying the correct substance include:

- Full Product Name: The complete name as it appears on the label.
- Manufacturer: The name of the company that produced the chemical.
- Chemical Abstract Service (CAS) Number: A unique numerical identifier assigned to every chemical substance.
- Intended Use: The application for which the product is designed (e.g., disinfectant, sealant, laboratory reagent).

For instance, our initial search revealed several products designated with "**SL-176**," including:

- A disinfectant product where the active ingredient is Sodium dichloroisocyanurate dihydrate. [1]
- A flammable liquid mixture known as Siltech C-176.[2]
- A sterile microbiology product, Compact Dry SL.[3]
- A snow and ice melter, Waxiemelt II, with no listed hazardous ingredients.[4]

The safety protocols for these substances are vastly different. Providing guidance without precise identification would be irresponsible and could compromise your safety.

Once you can provide more specific details about your "**SL-176**" product, we can deliver the targeted, procedural guidance you require to ensure safe handling and disposal in your laboratory setting.

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## References

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Address: 3281 E Guasti Rd

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